Application Notes and Protocols for the Regulatory Analysis of Atenolol Impurities

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Compound of Interest

Compound Name:	*Des(isopropylamino) Atenolol Diol-d5*
Cat. No.:	*B15561343*

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These application notes provide a comprehensive overview of the regulatory guidelines and detailed protocols for the analysis of impurities in the active pharmaceutical ingredient (API) atenolol. Adherence to these guidelines is critical for ensuring the quality, safety, and efficacy of pharmaceutical products.

Regulatory Framework

The analysis of impurities in drug substances like atenolol is governed by international guidelines, primarily those established by the International Council for Harmonisation (ICH). Key guidelines include:

- ICH Q3A(R2): Impurities in New Drug Substances: This guideline outlines the thresholds for reporting, identifying, and qualifying impurities.[1][2][3][4][5]
- ICH Q3B(R2): Impurities in New Drug Products: This document provides guidance on impurities in the final drug product.

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- ICH M7: Assessment and Control of DNA Reactive (Mutagenic) Impurities: This guideline is crucial for controlling impurities that have the potential to be carcinogenic.[2]

- Pharmacopoeias (USP, EP, BP): The United States Pharmacopeia (USP), European Pharmacopoeia (EP), and British Pharmacopoeia (BP) provide specific monographs for atenolol that include tests for related compounds and impurities.[6][7][8]

Reporting, Identification, and Qualification Thresholds (based on ICH Q3A)

Maximum Daily Dose	Reporting Threshold	Identification Threshold	Qualification Threshold
≤ 2 g/day	0.05%	0.10% or 1.0 mg per day intake (whichever is lower)	0.15% or 1.0 mg per day intake (whichever is lower)
> 2 g/day	0.03%	0.05%	0.05%

Known Impurities of Atenolol

A number of impurities related to the synthesis, degradation, or storage of atenolol have been identified. These are often designated as "Related Compounds" in pharmacopoeias.

Table 1: Common Atenolol Impurities

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Impurity Name	Structure	CAS Number
Atenolol Impurity A (2-(4-Hydroxyphenyl)acetamide)	$C_8H_9NO_2$	17194-82-0[1]
Atenolol Impurity B (2-[4-[(2RS)-2,3-dihydroxypropoxy] phenyl] Acetamide)	$C_{11}H_{15}NO_4$	61698-76-8
Atenolol Impurity C (2-[4-(2,3-epoxypropxy) phenyl] Acetamide)	$C_{11}H_{13}NO_3$	29277-73-4
Atenolol Impurity D (2-[4-[(2RS)-3-chloro-2-hydroxy-propoxy] phenyl] acetamide)	$C_{11}H_{14}ClNO_3$	115538-83-5[4]
Atenolol Bis Ether Impurity (Atenolol Impurity E)	$C_{19}H_{22}N_2O_5$	141650-31-9[4][5]
Atenolol Related Compound F	Not specified	Not specified
Atenolol Impurity G	Not specified	Not specified
Atenolol Impurity H (2-{4-[2-hydroxy-3-(isopropylamino)propoxy]phenyl}acetonitrile)	$C_{14}H_{20}N_2O_2$	29277-73-4[4]
Atenolol Impurity I	$C_{13}H_{20}N_2O_3$	1797116-92-7[4]
Atenolol Impurity J	$C_{11}H_{16}N_2O_3$	81346-71-6[4]
N-Nitroso-Atenolol	$C_{14}H_{21}N_3O_4$	134720-04-0[9][10]

Analytical Methods and Protocols

High-Performance Liquid Chromatography (HPLC) is the most common technique for the separation and quantification of atenolol and its impurities.[11][12][13] Liquid Chromatography-Mass Spectrometry (LC-MS) is employed for the identification and characterization of unknown

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impurities and for sensitive detection of potentially mutagenic impurities like N-nitroso-atenolol.[3][14]

Protocol 1: RP-HPLC Method for Atenolol and Related Substances (Pharmacopoeial Method)

This protocol is based on methods described in various pharmacopoeias for the analysis of atenolol and its related compounds.[7][8]

Objective: To quantify known and unknown impurities in atenolol bulk drug substance.

Instrumentation:

- HPLC system with UV detector

Chromatographic Conditions:

Parameter	Value
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Mix 1.0 g of sodium 1-octanesulfonate and 0.4 g of tetra-n-butylammonium hydrogen sulfate in 800 mL of water. Add 180 mL of methanol and 20 mL of tetrahydrofuran. Adjust pH to 3.0 with phosphoric acid.
Flow Rate	1.0 mL/min
Detection Wavelength	226 nm[11]
Injection Volume	20 µL
Column Temperature	Ambient

Sample Preparation:

- Test Solution: Accurately weigh and dissolve about 50 mg of atenolol in the mobile phase to a final volume of 25 mL.

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- Reference Solution (a): Dilute 1.0 mL of the Test Solution to 100.0 mL with the mobile phase. Further dilute 1.0 mL of this solution to 10.0 mL with the mobile phase (This corresponds to 0.1% of the test solution concentration).
- Reference Solution (b) (System Suitability): Use a solution containing known concentrations of atenolol and specified impurities (e.g., Impurity I and J) to check the system suitability.

Procedure:

- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- Inject the blank (mobile phase), followed by Reference Solution (b) to check for system suitability (resolution between impurity peaks).
- Inject Reference Solution (a).
- Inject the Test Solution.
- Run the chromatogram for a sufficient time to elute all impurities (typically at least 1.5 times the retention time of the main atenolol peak).

Calculation: Calculate the percentage of each impurity in the Test Solution using the area of the peak corresponding to the main peak in the chromatogram of Reference Solution (a) as a reference for a 0.1% impurity.

Protocol 2: LC-MS/MS Method for the Determination of N-Nitroso-Atenolol

This protocol is designed for the sensitive detection and quantification of the potentially mutagenic impurity, N-nitroso-atenolol.[3][14]

Objective: To detect and quantify N-nitroso-atenolol in atenolol API and finished products at trace levels.

Instrumentation:

- LC-MS/MS system with a triple quadrupole mass spectrometer

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- Electrospray Ionization (ESI) source

Chromatographic and Mass Spectrometric Conditions:

Parameter	Value
Column	C18, e.g., 100 mm x 2.1 mm, 1.8 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol
Gradient	0-1 min: 5% B; 1-8 min: 5-95% B; 8-10 min: 95% B; 10.1-12 min: 5% B
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Ionization Mode	Positive ESI
MRM Transitions	N-Nitroso-atenolol: Precursor Ion (Q1) m/z 296.2 -> Product Ions (Q3) m/z 222.1, 145.1

Sample Preparation:

- Standard Stock Solution: Prepare a stock solution of N-nitroso-atenolol reference standard in methanol (e.g., 100 µg/mL).
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in a suitable diluent (e.g., 50:50 methanol:water) to create a calibration curve (e.g., 0.5 ng/mL to 50 ng/mL).
- Test Solution: Accurately weigh and dissolve a suitable amount of atenolol sample in the diluent to achieve a final concentration within the calibration range for the impurity.

Procedure:

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- Optimize the mass spectrometer parameters for N-nitroso-atenolol by infusing a standard solution.
- Equilibrate the LC system with the initial mobile phase conditions.
- Inject the blank, followed by the working standard solutions to establish the calibration curve.
- Inject the Test Solution.

Data Analysis: Quantify the amount of N-nitroso-atenolol in the sample by comparing the peak area from the Test Solution to the calibration curve generated from the Working Standard Solutions.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products that may form during the shelf life of the drug product and to demonstrate the stability-indicating nature of the analytical methods.[12]

Stress Conditions:

- Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
- Basic Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
- Oxidative Degradation: 3% H_2O_2 at room temperature for 24 hours.
- Thermal Degradation: Dry heat at 105°C for 48 hours.
- Photolytic Degradation: Exposure to UV light (254 nm) and visible light for an extended period (e.g., 1.2 million lux hours and 200 watt hours/square meter).[15][16]

Procedure:

- Prepare solutions of atenolol under each of the stress conditions.
- Analyze the stressed samples using a validated stability-indicating HPLC or LC-MS method.

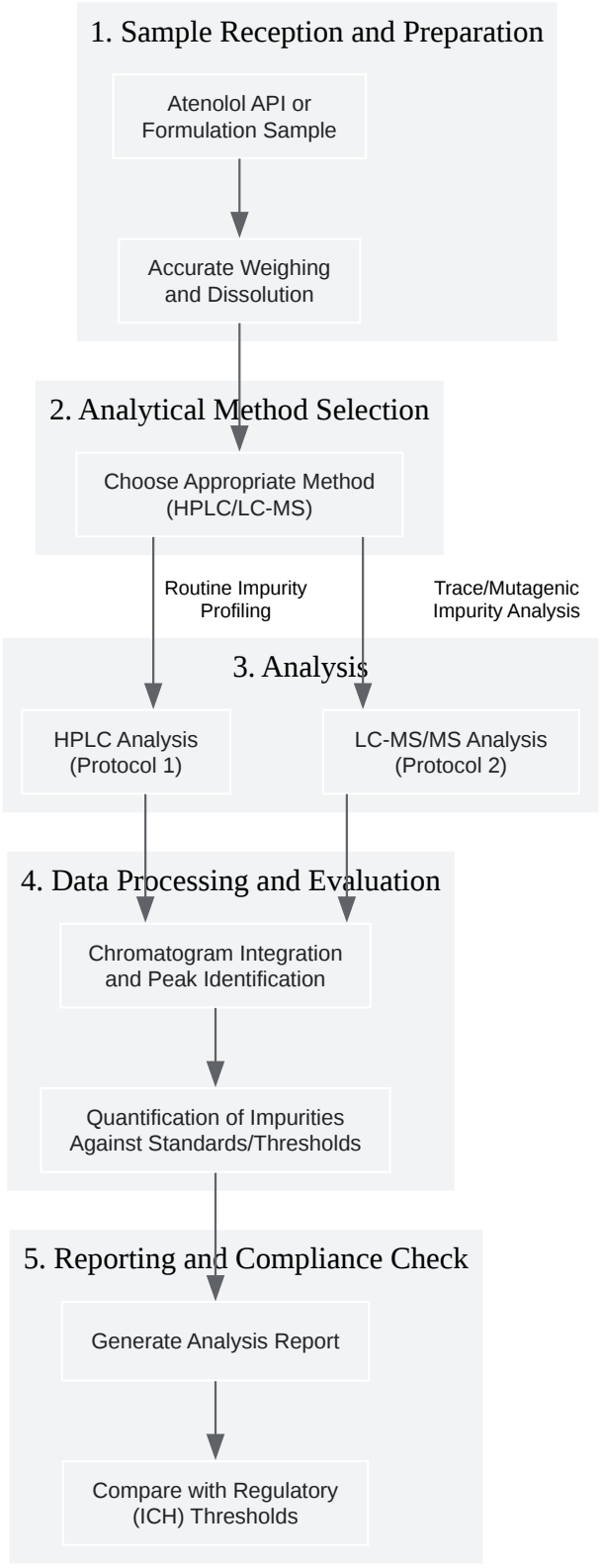
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- Compare the chromatograms of the stressed samples to that of an unstressed sample to identify and quantify the degradation products.

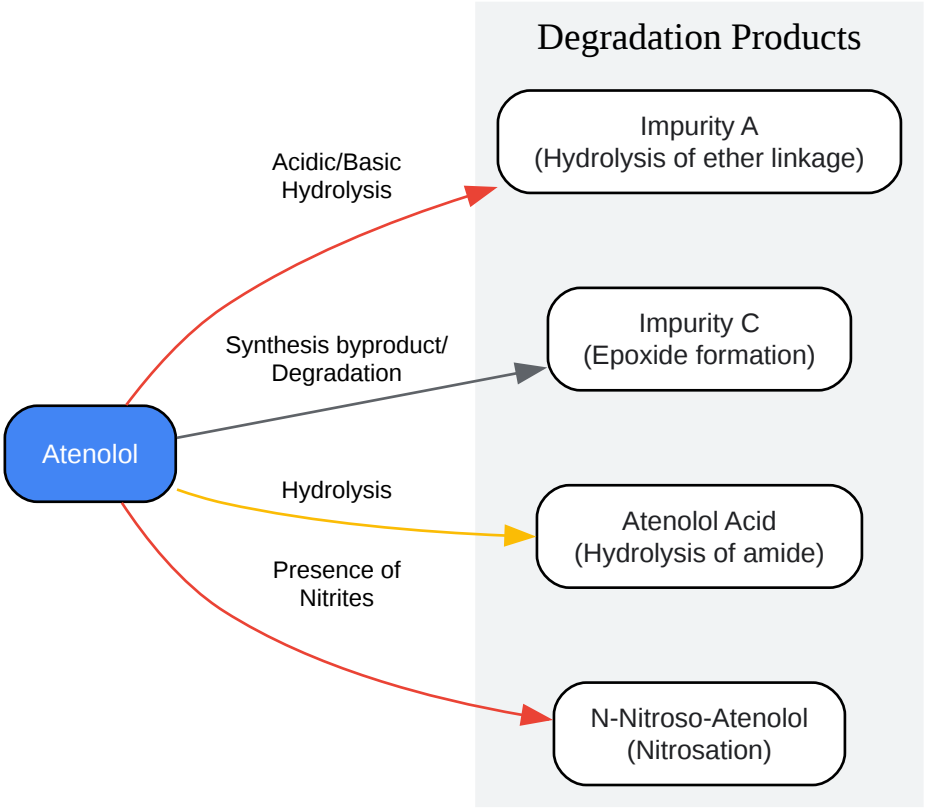
Visualizations

Workflow for Atenolol Impurity Analysis

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